

Technical Guide: Spectroscopic Characterization of 4-Hydroxy-8-methyl-2-propylquinoline

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Compound of Interest

Compound Name: 4-Hydroxy-8-methyl-2-propylquinoline

CAS No.: 1070879-87-6

Cat. No.: B1416507

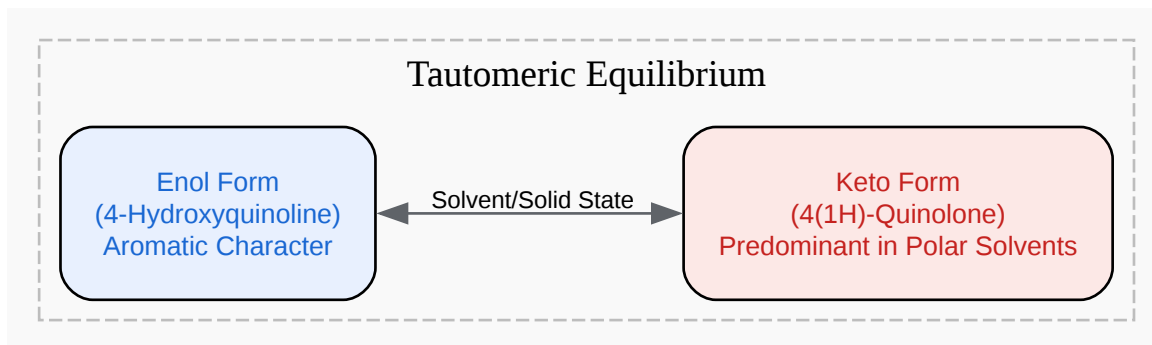
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Compound Overview & Structural Dynamics

4-Hydroxy-8-methyl-2-propylquinoline is a substituted quinoline derivative often investigated as a structural analog of the Pseudomonas Quinolone Signal (PQS) molecules or as a scaffold in anti-infective drug discovery.

- IUPAC Name: 8-Methyl-2-propylquinolin-4-ol
- Molecular Formula:
[\[1\]](#)[\[2\]](#)
- Molecular Weight: 201.26 g/mol [\[1\]](#)[\[2\]](#)
- Tautomerism: Like most "4-hydroxyquinolines," this compound exists in a tautomeric equilibrium.[\[3\]](#) In the solid state and in polar solvents (e.g., DMSO, Methanol), the 4(1H)-quinolone (keto) tautomer predominates over the enol form. This significantly influences the spectroscopic signals, particularly in IR (carbonyl presence) and NMR (NH signal).

Tautomeric Equilibrium Diagram



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Caption: Equilibrium shifts toward the Keto form in polar media, establishing the C=O carbonyl and N-H functionalities observed in spectra.

Synthesis & Preparation Context

Understanding the synthesis provides context for potential impurities (e.g., uncyclized intermediates or solvent residues). The standard preparation follows the Conrad-Limpach synthesis:

- Condensation: 2-Methylaniline reacts with ethyl butyrylacetate (beta-keto ester).
- Cyclization: High-temperature cyclization (250°C) in diphenyl ether.
- Purification: Recrystallization from ethanol/acetone.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Data is typically acquired in DMSO-

to ensure solubility and stabilize the quinolone tautomer.

H NMR (Proton)

The spectrum is characterized by the propyl chain, the distinct 8-methyl singlet, and the aromatic pattern of the quinolone core.

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
11.20 - 11.50	Broad Singlet	1H	NH	Characteristic of 4-quinolone tautomer. Disappears with shake.
7.95	Doublet (Hz)	1H	H-5	Aromatic proton adjacent to the carbonyl ring junction. Deshielded.
7.45	Doublet (Hz)	1H	H-7	Aromatic proton ortho to the 8-methyl group.
7.25	Triplet (Hz)	1H	H-6	Meta-coupling may broaden this signal.
5.92	Singlet	1H	H-3	Diagnostic Peak. The vinyl proton of the quinolone ring.
2.65	Triplet (Hz)	2H	-CH	Methylene group attached to C-2 of the ring.
2.45	Singlet	3H	8-CH	Methyl group on the aromatic ring (often overlaps with DMSO solvent peak).

1.72	Multiplet (Sextet)	2H	-CH	Central methylene of the propyl chain.
0.96	Triplet (Hz)	3H	-CH	Terminal methyl of the propyl chain.

C NMR (Carbon)

Shift (, ppm)	Assignment	Notes
177.2	C-4	Carbonyl carbon (consistent with quinolone form).
154.5	C-2	Quinolone ring carbon attached to propyl chain.
139.0	C-8a	Ring junction carbon.
135.5	C-8	Substituted aromatic carbon (bearing methyl).
125.0 - 123.0	C-5, C-7	Aromatic methine carbons.
121.5	C-6	Aromatic methine carbon.
118.0	C-4a	Ring junction carbon.
108.5	C-3	Diagnostic Peak. Alpha to carbonyl.
36.5	-CH	Propyl chain.
21.8	-CH	Propyl chain.
17.5	8-CH	Methyl substituent on ring. [4] [5]
13.8	-CH	Terminal methyl.

Mass Spectrometry (MS)

Method: ESI-MS (Positive Mode) or EI-MS (70 eV).

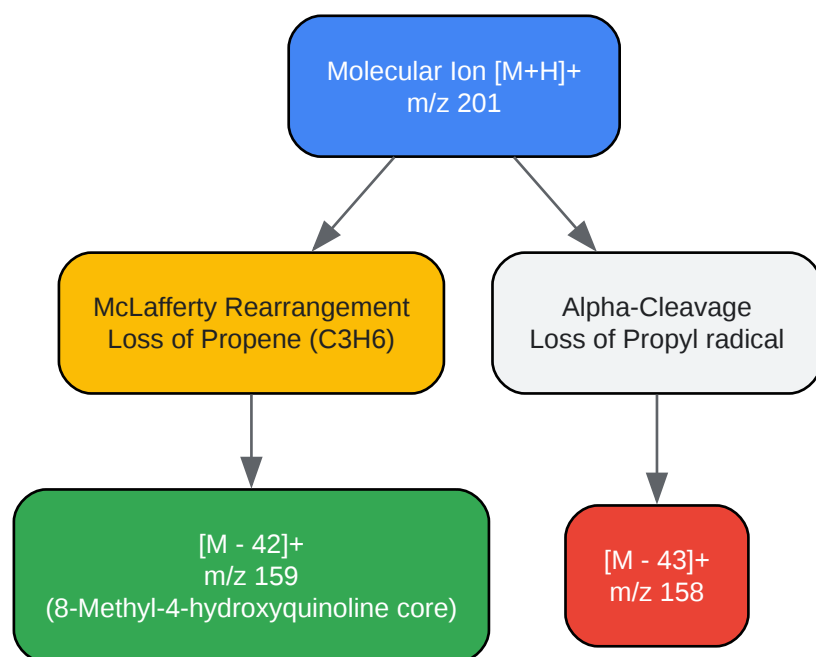
Fragmentation Pathway

The molecule typically fragments via cleavage of the alkyl side chain and the expulsion of CO from the quinolone core.

- Molecular Ion ($[M+H]^+$): m/z 201 (Base peak in ESI).
- Base Peak (EI): m/z 172 (Loss of Ethyl) or m/z 159 (Loss of Propene via McLafferty).
 - Note: 2-Alkyl-4-quinolones with chains

C3 often undergo a McLafferty rearrangement, eliminating the alkene (Propene, mass 42) to yield the radical cation of 4-hydroxy-8-methylquinoline (m/z 159).

MS Fragmentation Workflow



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Caption: Primary fragmentation pathways showing McLafferty rearrangement characteristic of 2-alkyl quinolones.

Infrared (IR) Spectroscopy

Data typically acquired via ATR-FTIR on solid powder.

Wavenumber (cm)	Intensity	Assignment	Interpretation
3200 - 2800	Broad, Medium	N-H / O-H Stretch	Indicates intermolecular H-bonding in the quinolone lattice.
2960, 2870	Medium, Sharp	C-H Stretch (Aliphatic)	Propyl and methyl group C-H vibrations.
1635 - 1645	Strong	C=O Stretch	Diagnostic. Confirms the 4-quinolone tautomer (Amide-like carbonyl).
1590, 1550	Strong	C=C / C=N	Aromatic ring skeletal vibrations.
760	Medium	C-H Bending	Out-of-plane bending (3 adjacent aromatic protons).

Experimental Validation Protocol

To verify the identity of a synthesized or purchased sample, follow this self-validating protocol:

- Solubility Check: Dissolve 5 mg in 0.6 mL DMSO-
 - . If the solution is cloudy, heat gently. Incomplete solubility suggests polymerization or salt formation.
- NMR Acquisition: Run a standard proton scan (16 scans).
 - Checkpoint: Look for the singlet at ~5.9 ppm. If this is a doublet or absent, the quinolone ring formation failed.
 - Checkpoint: Verify the integration of the aromatic region (3 protons). If 4 protons are present, the 8-methyl substitution is missing (starting material impurity).

- MS Confirmation: Inject into ESI-MS.
 - Checkpoint: Main peak must be 202 () or 201 (). Significant peaks at m/z 215 or 187 indicate homolog impurities (ethyl or butyl analogs).

References

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